

Health and Safety Considerations for Tetradecyl Acrylate: An In-Depth Technical Guide

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Compound of Interest

Compound Name: Tetradecyl acrylate

Cat. No.: B1582597

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research and development professionals. It is not a substitute for a formal risk assessment. Always consult the most current Safety Data Sheet (SDS) and adhere to all applicable safety regulations and institutional protocols when handling **Tetradecyl Acrylate**.

Introduction

Tetradecyl acrylate (CAS No. 21643-42-5), also known as myristyl acrylate, is a long-chain acrylic acid ester. It is utilized in various industrial applications, including as a monomer in the synthesis of polymers and copolymers for use in coatings, adhesives, and sealants. Its incorporation into polymer backbones can modify properties such as flexibility, hydrophobicity, and adhesion. In the context of research and drug development, long-chain acrylates may be investigated for potential applications in drug delivery systems, biomaterials, and medical devices. A thorough understanding of the health and safety profile of **Tetradecyl acrylate** is paramount for ensuring the well-being of laboratory personnel and the integrity of research outcomes.

This guide provides a comprehensive overview of the health and safety considerations for **Tetradecyl acrylate**, summarizing available toxicological data, outlining experimental protocols for hazard assessment, and exploring potential molecular signaling pathways involved in its toxicity. Due to the limited availability of specific toxicological data for **Tetradecyl acrylate**, a read-across approach has been employed, utilizing data from structurally similar long-chain

acrylates, primarily Lauryl acrylate (C12) and Stearyl acrylate (C18). This approach is scientifically justified by the similar physicochemical properties and expected metabolic pathways of these homologous esters.

Physicochemical Properties

Understanding the physicochemical properties of a substance is fundamental to assessing its potential hazards and implementing appropriate safety measures.

Property	Value	Reference
Chemical Formula	C ₁₇ H ₃₂ O ₂	
Molecular Weight	268.43 g/mol	
Appearance	Colorless to pale yellow liquid	
Boiling Point	138 °C at 0.4 mmHg	
Melting Point	14 °C	
Density	0.87 g/cm ³	
Vapor Pressure	0.033 Pa at 25 °C	
Water Solubility	2 µg/L at 20 °C (practically insoluble)	
Log P (octanol-water partition coefficient)	~7.22 (estimated)	

Toxicological Profile

The primary hazards associated with **Tetradecyl acrylate**, as indicated by GHS classifications, are skin irritation, eye irritation, skin sensitization, and potential for respiratory irritation. It is also classified as toxic to aquatic life with long-lasting effects.

Acute Toxicity

Acute toxicity data for **Tetradecyl acrylate** is largely unavailable. Therefore, data from surrogate long-chain acrylates are presented below.

Endpoint	Species	Route	Value	Surrogate	Reference
LD ₅₀	Rat	Oral	> 5,000 mg/kg	Lauryl acrylate	[1]
LD ₅₀	Rat	Oral	> 2,000 mg/kg	Stearyl acrylate	[2]
LD ₅₀	Rabbit	Dermal	> 2,000 mg/kg	Lauryl acrylate	[1]
LD ₅₀	Rabbit	Dermal	> 5,000 mg/kg	Stearyl acrylate	[2]

Based on the available data for structurally similar long-chain acrylates, **Tetradecyl acrylate** is expected to have low acute toxicity via oral and dermal routes of exposure.

Irritation and Corrosion

Endpoint	Species	Result	Classification	Reference
Skin Irritation	Rabbit	Mild irritant	Category 2 (Causes skin irritation)	
Eye Irritation	Rabbit	Not irritating (in vitro data for surrogate)	Category 2 (Causes serious eye irritation) - GHS classification	[2]

Tetradecyl acrylate is classified as a skin irritant. A study on a substance with the same CAS number reported a primary irritation index of 0.3 in rabbits, categorizing it as a mild irritant. The GHS classification indicates it is a serious eye irritant, although in vitro data on a similar long-chain acrylate (Stearyl acrylate) suggests it may be non-irritating.[2] Given the GHS classification, it should be handled as a potential eye irritant.

Sensitization

Endpoint	Method	Result	Classification	Reference
Skin Sensitization	LLNA (surrogate data)	Weak to moderate sensitizer	Category 1 (May cause an allergic skin reaction)	[3]

Acrylates are well-known skin sensitizers.[4] The mechanism of sensitization is believed to involve the Michael addition of the acrylate's α,β -unsaturated carbonyl group with nucleophilic amino acid residues (such as cysteine) in skin proteins, forming haptens.[5] While specific Local Lymph Node Assay (LLNA) data for **Tetradecyl acrylate** is not available, studies on other acrylates have classified them as weak to moderate sensitizers.[3] Therefore, **Tetradecyl acrylate** should be handled as a potential skin sensitizer.

Repeated Dose Toxicity

Specific repeated dose toxicity data for **Tetradecyl acrylate** are not available. A 28-day oral toxicity study in rats on tert-Butyl Methacrylate, a different type of acrylic ester, showed a NOAEL of 20 mg/kg/day.[6] However, due to structural differences, this value should be interpreted with caution for **Tetradecyl acrylate**.

Genotoxicity and Carcinogenicity

In vitro genotoxicity data for **Tetradecyl acrylate** is not available. However, many acrylate monomers have shown some evidence of genotoxicity in in vitro tests, but these effects are often not observed in in vivo studies, potentially due to rapid detoxification.[7] Lower alkyl acrylates are generally not considered to be genotoxic in vivo.[7]

There are no carcinogenicity studies on **Tetradecyl acrylate**. Some studies on other acrylates have shown tumorigenic effects at high doses, often secondary to chronic irritation.[7]

Ecotoxicological Profile

Tetradecyl acrylate is classified as toxic to aquatic life with long-lasting effects (H411).

Endpoint	Species	Value	Surrogate	Reference
LC ₅₀ (96h)	Fish	1.1 - 8.2 mg/L	Short-chain acrylates	[8]
EC ₅₀ (48h)	Daphnia magna	1.1 - 8.2 mg/L	Short-chain acrylates	[8]
NOEC (21d)	Daphnia magna	0.25 µg/L	Lauryl acrylate	[4]

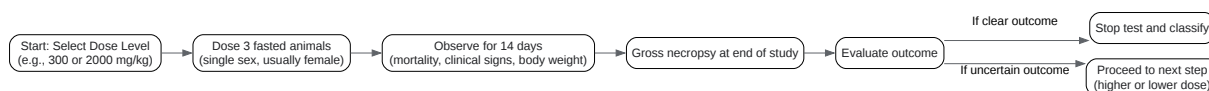
The toxicity of acrylates to aquatic organisms tends to increase with the length of the alkyl chain, which correlates with increased lipophilicity.[9] Therefore, long-chain acrylates like **Tetradecyl acrylate** are expected to be more toxic to aquatic life than shorter-chain acrylates. The provided data for shorter-chain acrylates likely underestimates the aquatic toxicity of **Tetradecyl acrylate**. The chronic toxicity data for the structurally similar Lauryl acrylate indicates a very low No Observed Effect Concentration (NOEC).[4]

Experimental Protocols

The following sections detail the methodologies for key toxicological assessments, based on OECD guidelines.

Acute Oral Toxicity (OECD 423)

This method is used to estimate the acute oral toxicity of a substance.



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Workflow for Acute Oral Toxicity Testing (OECD 423).

Acute Dermal Toxicity (OECD 402)

This test determines the acute toxicity of a substance applied to the skin.

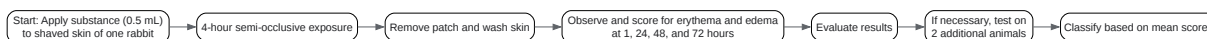


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Workflow for Acute Dermal Toxicity Testing (OECD 402).

Skin Irritation (OECD 404)

This in vivo test assesses the potential of a substance to cause skin irritation.



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Workflow for Skin Irritation Testing (OECD 404).

Eye Irritation (OECD 405)

This test evaluates the potential of a substance to cause eye irritation or damage.

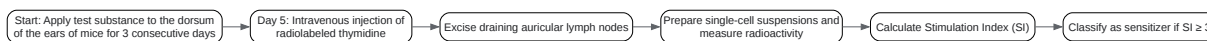


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Workflow for Eye Irritation Testing (OECD 405).

Skin Sensitization - Local Lymph Node Assay (LLNA; OECD 429)

The LLNA is the preferred in vivo method for identifying skin sensitizers.



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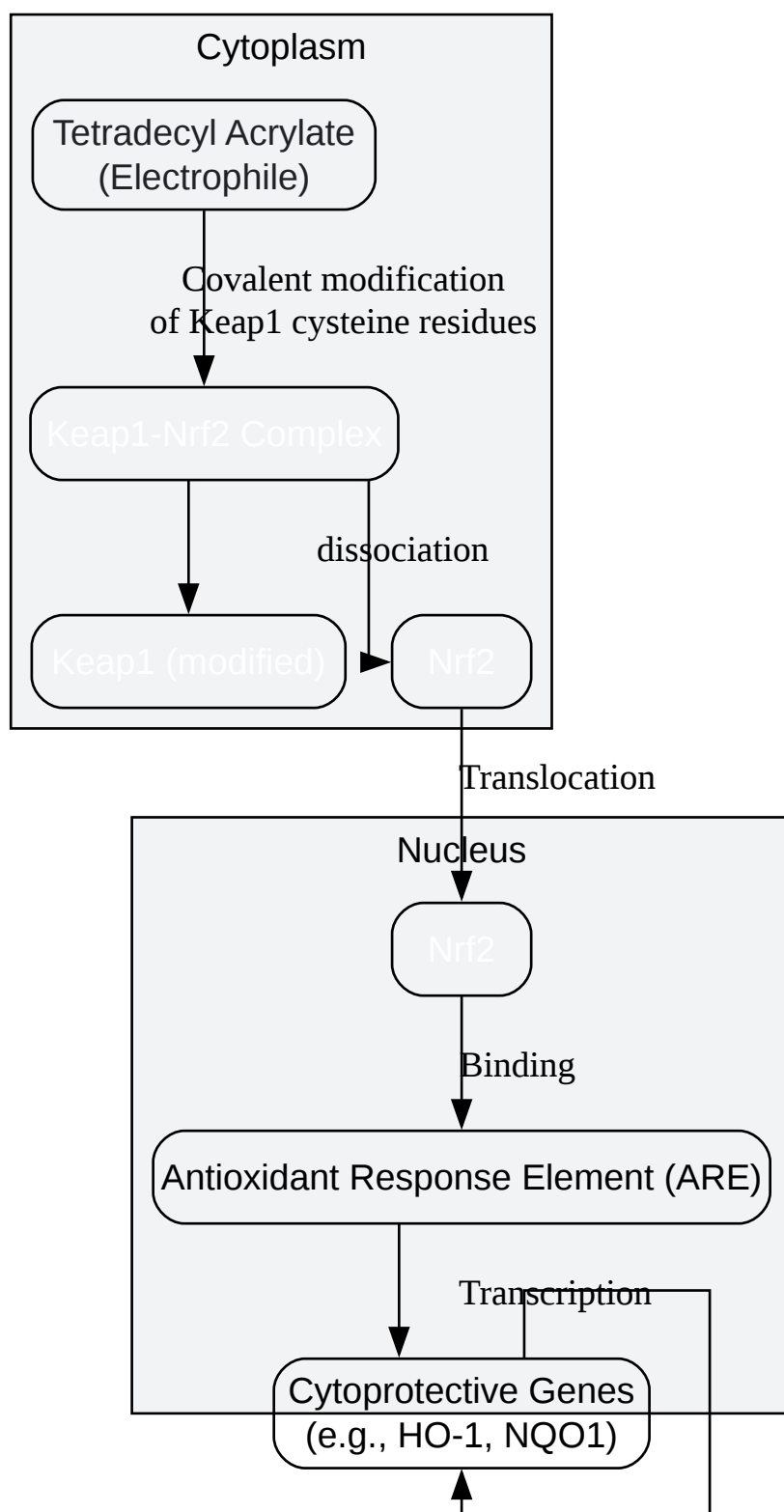
Workflow for Skin Sensitization Testing (LLNA; OECD 429).

Molecular Signaling Pathways

The toxicity of acrylates, particularly their skin sensitizing and irritating properties, can be understood through their interaction with cellular signaling pathways.

Skin Sensitization and the Keap1-Nrf2 Pathway

Skin sensitizers, including acrylates, are typically electrophilic and can react with nucleophilic residues in proteins. This modification is a key initiating event in skin sensitization. The Keap1-Nrf2 pathway is a major cellular defense mechanism against electrophilic and oxidative stress and is a key toxicity pathway for skin sensitizers.^{[5][10][11][12]}

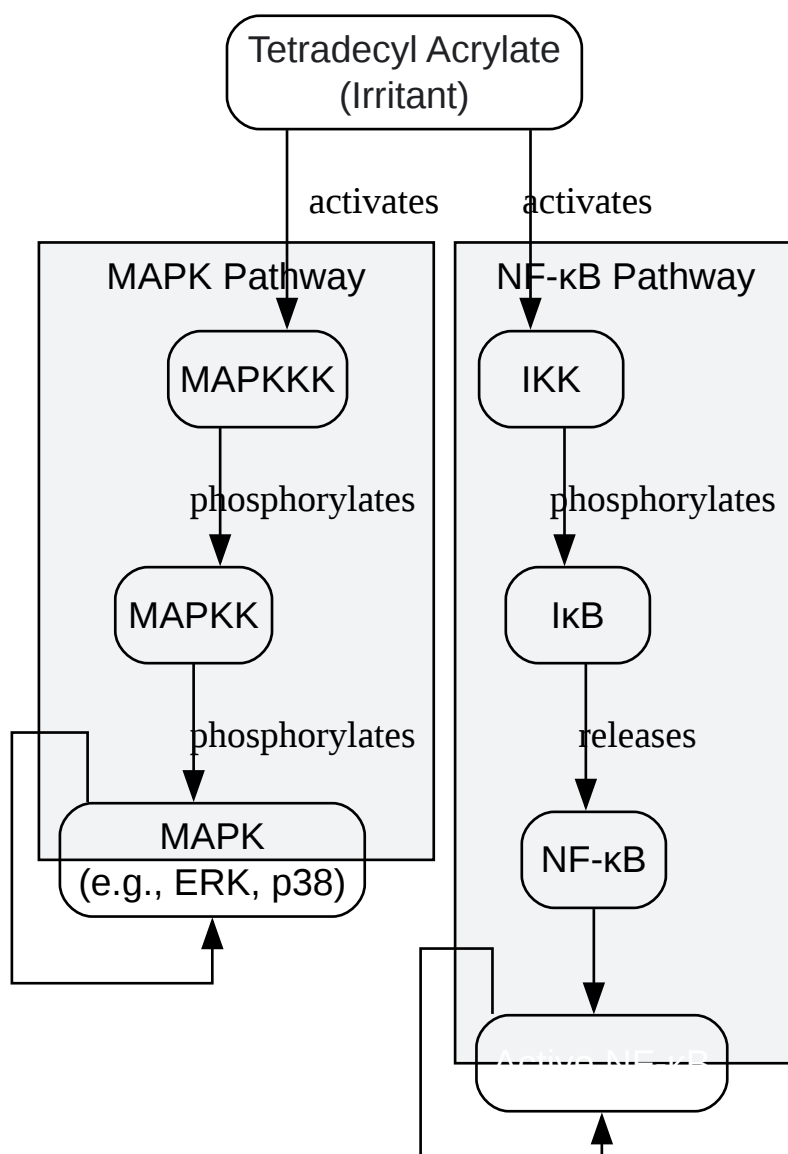


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Activation of the Keap1-Nrf2 pathway by acrylates.

Skin Irritation and Inflammatory Pathways (MAPK and NF- κ B)

Chemical irritants can induce a local inflammatory response in the skin. This response is mediated by complex signaling cascades within keratinocytes and other skin cells. The Mitogen-Activated Protein Kinase (MAPK) and Nuclear Factor-kappa B (NF- κ B) pathways are central to the production of pro-inflammatory cytokines and chemokines that drive the inflammatory process.^{[13][14][15][16][17][18]}



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Involvement of MAPK and NF- κ B pathways in acrylate-induced skin inflammation.

Occupational Safety and Handling

Given the hazardous properties of **Tetradecyl acrylate**, strict adherence to safety protocols is essential.

- Engineering Controls: Work with **Tetradecyl acrylate** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Chemical safety goggles or a face shield are mandatory.
 - Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber, neoprene). Avoid direct skin contact. A lab coat or other protective clothing should be worn.
 - Respiratory Protection: If working outside of a fume hood or if there is a potential for aerosol generation, a NIOSH-approved respirator with an organic vapor cartridge is recommended.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.
- Spill and Waste Disposal: In case of a spill, absorb with an inert material and dispose of as hazardous waste. All waste materials contaminated with **Tetradecyl acrylate** should be disposed of in accordance with local, state, and federal regulations.

Conclusion

Tetradecyl acrylate is a long-chain acrylate with recognized hazards, including skin and eye irritation, skin sensitization, and aquatic toxicity. While specific quantitative toxicological data for this compound is limited, a read-across approach using data from structurally similar long-chain acrylates suggests low acute systemic toxicity. The primary concerns for occupational handling are local effects on the skin and eyes, and the potential for inducing allergic contact dermatitis. The mechanism of skin sensitization is linked to its electrophilic nature and interaction with the Keap1-Nrf2 pathway, while its irritant effects are likely mediated through the activation of inflammatory signaling cascades such as MAPK and NF-κB. Researchers and drug

development professionals must handle **Tetradecyl acrylate** with appropriate engineering controls and personal protective equipment to mitigate these risks. Further research is warranted to fill the existing data gaps in the toxicological profile of **Tetradecyl acrylate**.

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